

Personal protective equipment for handling 4-(Hydroxymethyl)pyridin-2(1H)-one

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Compound of Interest

Compound Name: 4-(Hydroxymethyl)pyridin-2(1H)-one

Cat. No.: B144497

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Essential Safety and Handling Guide for 4-(Hydroxymethyl)pyridin-2(1H)-one

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-(Hydroxymethyl)pyridin-2(1H)-one**. Adherence to these procedures is essential for ensuring laboratory safety and proper environmental stewardship.

Hazard Identification and Personal Protective Equipment (PPE)

4-(Hydroxymethyl)pyridin-2(1H)-one is classified as a hazardous substance. The primary risks associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation. It is also harmful if swallowed. Therefore, stringent use of appropriate Personal Protective Equipment (PPE) is mandatory.

Table 1: Hazard Identification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Acute toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed.
Skin irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.
Eye irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure (Category 3), Respiratory system	GHS07	Warning	H335: May cause respiratory irritation.

Table 2: Required Personal Protective Equipment (PPE)

Body Part	Required PPE	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and change them immediately if contaminated.
Eyes	Safety goggles	Must be worn at all times in the laboratory to protect against splashes and airborne particles. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
Body	Laboratory coat	A fully buttoned, long-sleeved lab coat is required to protect skin and clothing from contamination.
Respiratory	Use in a well-ventilated area	All handling of the solid compound should be performed in a certified chemical fume hood to minimize inhalation of dust particles.
Feet	Closed-toe shoes	Shoes that fully cover the feet are mandatory in the laboratory to protect against spills.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **4-(Hydroxymethyl)pyridin-2(1H)-one** is crucial to minimize exposure and prevent contamination.

Receiving and Storage

- **Verification:** Upon receipt, verify that the container is intact and properly labeled.
- **Labeling:** Ensure the container is clearly marked with the chemical name, hazard pictograms, and date of receipt.
- **Storage:** Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents. Keep the container tightly sealed.

Weighing and Dispensing

These operations should be conducted in a designated area, preferably within a chemical fume hood or a ventilated balance enclosure, to control dust.

- **Preparation:** Don all required PPE. Prepare the work surface by laying down a disposable absorbent liner.
- **Taring:** Place a clean, secondary container (e.g., a weigh boat or vial) on the analytical balance and tare the balance.
- **Dispensing:** Carefully transfer the desired amount of the solid compound from the primary container to the tared secondary container using a clean spatula or scoop. Avoid generating dust.
- **Cleaning:** Once the desired amount is weighed, securely close the primary container. Clean the spatula and the weighing area. Dispose of the absorbent liner and any contaminated materials as hazardous waste.

Experimental Use

- **Controlled Environment:** All experimental procedures involving this compound must be carried out in a well-ventilated chemical fume hood.

- Spill Prevention: Use secondary containment (e.g., a tray) for all containers holding the compound or its solutions.
- Avoid Contact: Handle the compound with care to avoid direct contact with skin, eyes, and clothing.

Disposal Plan

Proper disposal of **4-(Hydroxymethyl)pyridin-2(1H)-one** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance. This compound should be treated as non-halogenated hazardous waste.

Waste Segregation

- Solid Waste: Collect all solid waste contaminated with the compound, including used weigh boats, disposable liners, gloves, and paper towels, in a designated, labeled hazardous waste container.
- Liquid Waste: Collect any solutions containing the compound in a separate, labeled hazardous waste container for non-halogenated liquid waste.
- Sharps: Any contaminated sharps (needles, scalpels) must be disposed of in a designated sharps container for hazardous chemical waste.

Waste Container Management

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**4-(Hydroxymethyl)pyridin-2(1H)-one**," and the approximate concentration and quantity.
- Storage: Store waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials. Keep containers securely sealed when not in use.

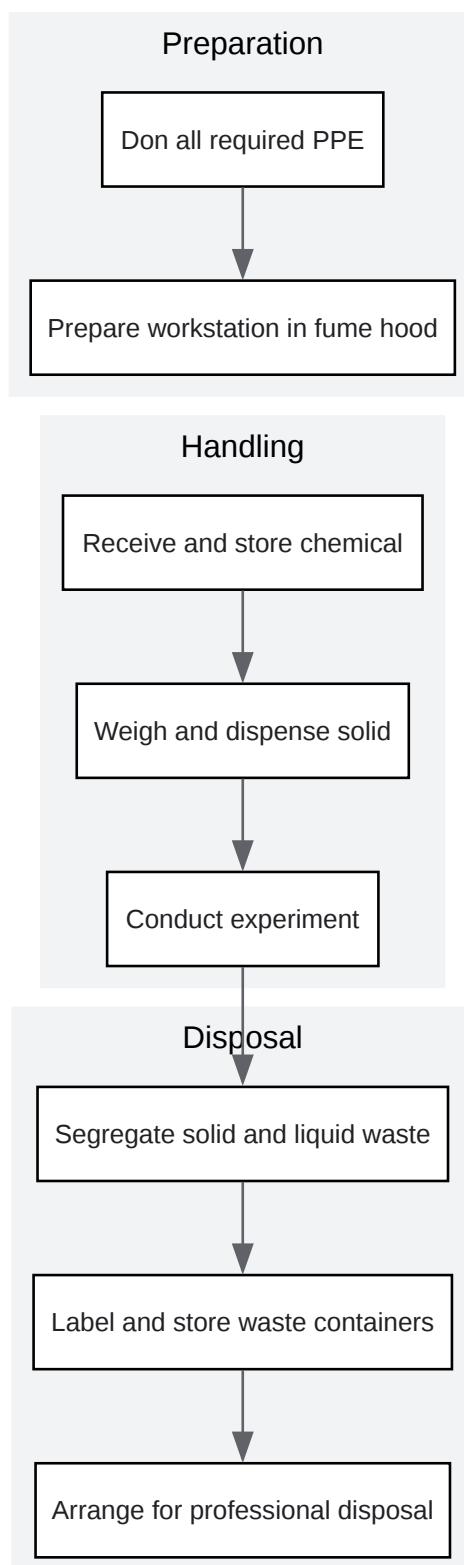
Final Disposal

- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed

hazardous waste disposal contractor.

- Do Not: Never dispose of this chemical down the drain or in the regular trash.

Diagrams

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-(Hydroxymethyl)pyridin-2(1H)-one]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b144497#personal-protective-equipment-for-handling-4-hydroxymethyl-pyridin-2-1h-one>

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